

O-Desmethylnmetoprolol-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: O-Desmethylnmetoprolol-d5

Cat. No.: B563557

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In-Depth Technical Guide: O-Desmethylnmetoprolol-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **O-Desmethylnmetoprolol-d5**, a deuterated metabolite of the widely used beta-blocker, metoprolol. This document is intended for use in research, and clinical and pharmaceutical development.

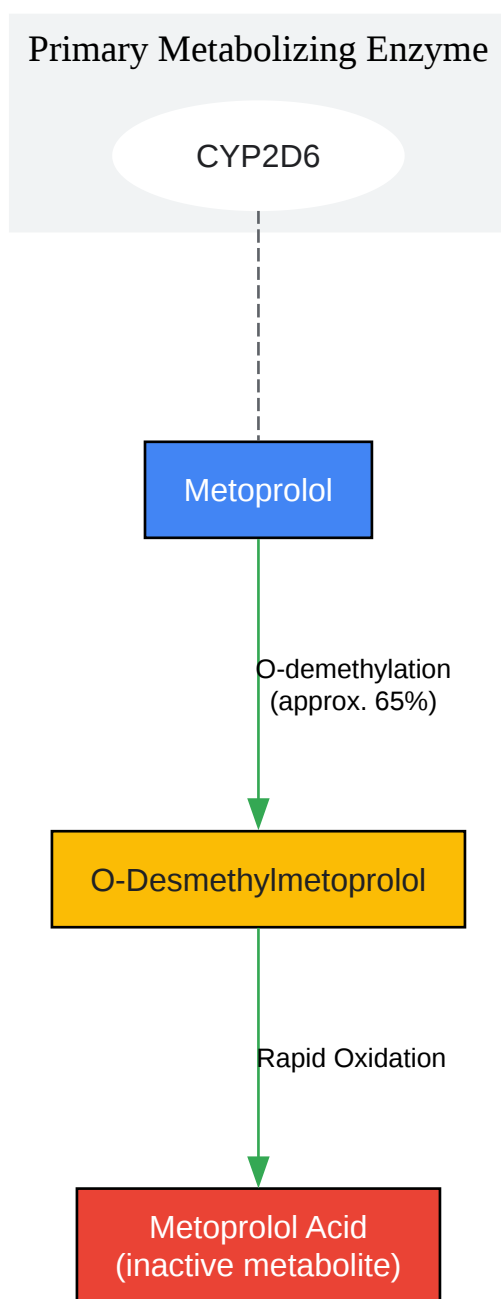
Core Compound Data

O-Desmethylnmetoprolol-d5 is the deuterium-labeled form of O-Desmethylnmetoprolol, a primary metabolite of metoprolol. The stable isotope labeling makes it a valuable internal standard for quantitative bioanalytical studies.

| Parameter | Value | Reference |
|----------------------|--|-----------|
| CAS Number | 1189981-81-4 | [1] |
| Molecular Weight | 258.37 g/mol | [1][2] |
| Molecular Formula | C ₁₄ H ₁₈ D ₅ NO ₃ | [1][2] |
| Synonyms | 4-[2-Hydroxy-3-[(1-methylethyl)amino]propoxy]-benzeneethanol-d5, (±)-O-Demethylmetoprolol-d5, H 105/22-d5, SL 80-0088-d5 | [1] |
| Unlabeled CAS Number | 62572-94-5 | [2][3] |

Metabolic Pathway of Metoprolol

Metoprolol is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2D6.[4][5][6] O-demethylation is one of the three main metabolic routes, accounting for approximately 65% of its metabolism.[4] This pathway leads to the formation of O-Desmethylmetoprolol, which is subsequently and rapidly oxidized to the inactive metabolite, metoprolol acid.[4][5] While CYP2D6 is the primary enzyme, other enzymes such as CYP3A4, CYP2B6, and CYP2C9 contribute to a lesser extent to this metabolic process.[4][7]



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Caption: Metabolic pathway of metoprolol to O-Desmethylnmetoprolol.

Experimental Protocols: Quantification in Biological Matrices

The following outlines a general experimental protocol for the simultaneous determination of metoprolol and its metabolites, including O-Desmethylnmetoprolol, in plasma using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). **O-Desmethylnmetoprolol-d5** serves as an ideal internal standard in such assays.

1. Sample Preparation (Plasma)

- **Protein Precipitation:** This is a common and straightforward method. To a small volume of plasma (e.g., 50 μ L), add a precipitating agent like acetonitrile or methanol in a 3:1 or 4:1 ratio. Vortex vigorously to ensure thorough mixing and precipitation of proteins. Centrifuge at high speed (e.g., 10,000 rpm for 10 minutes) to pellet the precipitated proteins. The resulting supernatant, containing the analytes of interest, is then transferred for analysis.
- **Liquid-Liquid Extraction (LLE):** For a cleaner extraction, LLE can be employed. To the plasma sample, add an appropriate organic solvent such as ethyl acetate.[8] Vortex to facilitate the transfer of the analytes from the aqueous plasma to the organic layer. Centrifuge to separate the layers. The organic layer is then carefully removed and evaporated to dryness under a gentle stream of nitrogen. The residue is reconstituted in the mobile phase for injection into the LC-MS/MS system.

2. Chromatographic Separation

- **High-Performance Liquid Chromatography (HPLC):** The separation of metoprolol and its metabolites is typically achieved using a reverse-phase HPLC column, such as a C18 or a cyano (CN) column.[8][9]
- **Mobile Phase:** An isocratic or gradient elution with a mixture of an aqueous component (e.g., water with 0.1% formic acid) and an organic modifier (e.g., methanol or acetonitrile) is commonly used.[8] The flow rate is typically in the range of 0.2 to 1.0 mL/min.[8][9]

3. Mass Spectrometric Detection

- **Tandem Mass Spectrometry (MS/MS):** A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode is generally used for detection.[8][9]

- Multiple Reaction Monitoring (MRM): The instrument is operated in MRM mode to ensure high selectivity and sensitivity. This involves monitoring specific precursor ion to product ion transitions for each analyte and the internal standard.

4. Quantification

- The concentration of O-Desmethylnmetoprolol is determined by comparing the peak area ratio of the analyte to its deuterated internal standard (**O-Desmethylnmetoprolol-d5**) against a calibration curve constructed with known concentrations of the analyte.



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Caption: General workflow for the quantification of O-Desmethylnmetoprolol.

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